

4-(Hydroxymethyl)benzaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzaldehyde

Cat. No.: B3042162

[Get Quote](#)

Technical Guide: 4-(Hydroxymethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the fundamental physicochemical properties of **4-(Hydroxymethyl)benzaldehyde**, a versatile bifunctional aromatic compound. Its structure, incorporating both an aldehyde and a hydroxymethyl group, makes it a valuable building block in organic synthesis, particularly in the development of pharmaceutical intermediates and other complex organic molecules.

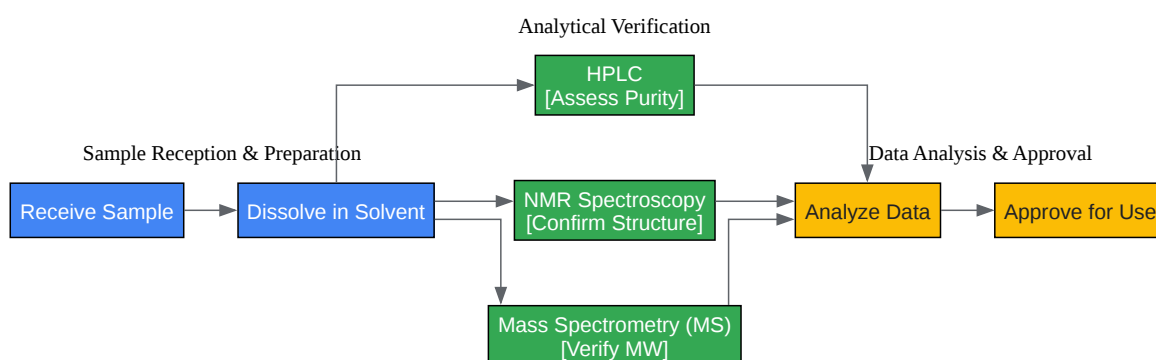
Physicochemical Data

The core quantitative data for **4-(Hydroxymethyl)benzaldehyde** are summarized in the table below. These properties are essential for reaction planning, analytical method development, and safety assessments.

Property	Value
Molecular Formula	C ₈ H ₈ O ₂ [1] [2] [3] [4] [5]
Molecular Weight	136.15 g/mol [1] [2] [4] [5] [6]
CAS Number	52010-97-6 [1] [2]
Physical Form	Solid, semi-solid, or liquid
Melting Point	43 °C [1] to 47 °C
Boiling Point (Predicted)	291.2 ± 15.0 °C
Density (Predicted)	1.184 ± 0.06 g/cm ³
IUPAC Name	4-(hydroxymethyl)benzaldehyde [4] [6]

Structural Information

The molecular structure of **4-(Hydroxymethyl)benzaldehyde** is key to its reactivity. The diagram below illustrates the connectivity of atoms within the molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(Hydroxymethyl)benzaldehyde | 52010-97-6 | FH140138 [biosynth.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 4-(hydroxymethyl)benzaldehyde [stenutz.eu]
- 4. 4-(Hydroxymethyl)benzaldehyde | C₈H₈O₂ | CID 556330 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. bldpharm.com [bldpharm.com]
- 6. buildingblock.bocsci.com [buildingblock.bocsci.com]
- To cite this document: BenchChem. [4-(Hydroxymethyl)benzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3042162#4-hydroxymethyl-benzaldehyde-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com